

"Molluscicidal agent-1" application in aquaculture ponds

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Compound of Interest

Compound Name: Molluscicidal agent-1

Cat. No.: B12374095

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As "**Molluscicidal agent-1**" is a non-specific term, this document provides detailed application notes and protocols for Niclosamide, a widely used and well-documented molluscicide in aquaculture. Niclosamide, a salicylanilide derivative, is recognized by the World Health Organization (WHO) for its high efficiency in controlling snail populations, which often act as intermediate hosts for parasites in aquaculture environments[1][2]. It is used to eliminate unwanted snails and invasive fish species from ponds before stocking[3][4].

These notes are intended for researchers, scientists, and drug development professionals to provide a comprehensive understanding of Niclosamide's application, efficacy, and underlying mechanisms.

Quantitative Data Summary

The efficacy and environmental impact of Niclosamide are summarized in the following tables, providing a comparative overview of its effects on target and non-target organisms.

Table 1: Efficacy (Lethal Concentration) of Niclosamide Against Target Mollusks

Target Species	LC50 (mg/L)	Exposure Time	Remarks	Source
Oncomelania hupensis	0.0320 - 0.1689	24 hours	Mean LC50 was 0.0920 mg/L. 1.0 mg/L achieved 100% mortality.	[5]
Oncomelania hupensis	0.0299 - 0.1114	48 hours	Mean LC50 was 0.0627 mg/L. 0.5 mg/L achieved 100% mortality.	[5]
Callinina georgiana	1.509	24 hours	Invasive mystery snail.	[6][7]
Cipangopaludina japonica	1.296	24 hours	Invasive mystery snail.	[6][7]
Biomphalaria pfeifferi	0.076	Not Specified	A host for Schistosoma.	[2]
Biomphalaria pfeifferi (Egg Embryos)	0.1	24 hours		[8]
Bulinus truncatus (Egg Embryos)	4.035	24 hours		[8]

| Cerithidea cingulata (Creeper Shell) | 0.34 (at pH 8.0) | 96 hours | Common pest in shrimp ponds. | |

Table 2: Toxicity of Niclosamide to Non-Target Aquatic Organisms | Species | Type | LC50 (mg/L) | Exposure Time | Remarks | Source | | :--- | :--- | :--- | :--- | :--- | :--- | | Litopenaeus vannamei (PL12) | Pacific White Shrimp | 1.36 | 48 hours | A concentration of 1.0 ppm is considered safe for postlarvae. | | | Brachydanio rerio (Zebrafish) | Fish | Not Specified | A suspension concentrate formulation (SCN) showed less acute toxicity than a wettable powder (WPN). |[6] | | General | Fish | Highly Toxic | Niclosamide is highly toxic to fish, necessitating a waiting period before stocking ponds. |[1][4] | | Procambarus clarkii | Crayfish | Minimal Effects |

Minimal effects on growth, mortality, and behavior reported in one study. [\[\[6\]](#) | | [Lepomis microlophus](#) | [Sunfish](#) | [Minimal Effects](#) | Minimal effects on growth, mortality, and behavior reported in one study. [\[\[6\]](#) |

Table 3: Environmental Fate and Residue Data for Niclosamide

Parameter	Value	Medium	Conditions	Source
Half-life	4.9 - 5.4 days	River water/sediment	Aerobic, 25°C in the dark.	[9]
Half-life	1.2 - 3.9 days	Aquatic environments	General, non-persistent.	[6]
Residue Half-life	8.8 - 22.1 days	Fish Tissue (various species)	Laboratory conditions.	[9] [10]
Residue Deposition	72.42% in Liver	Common Carp	Controlled conditions.	[9]

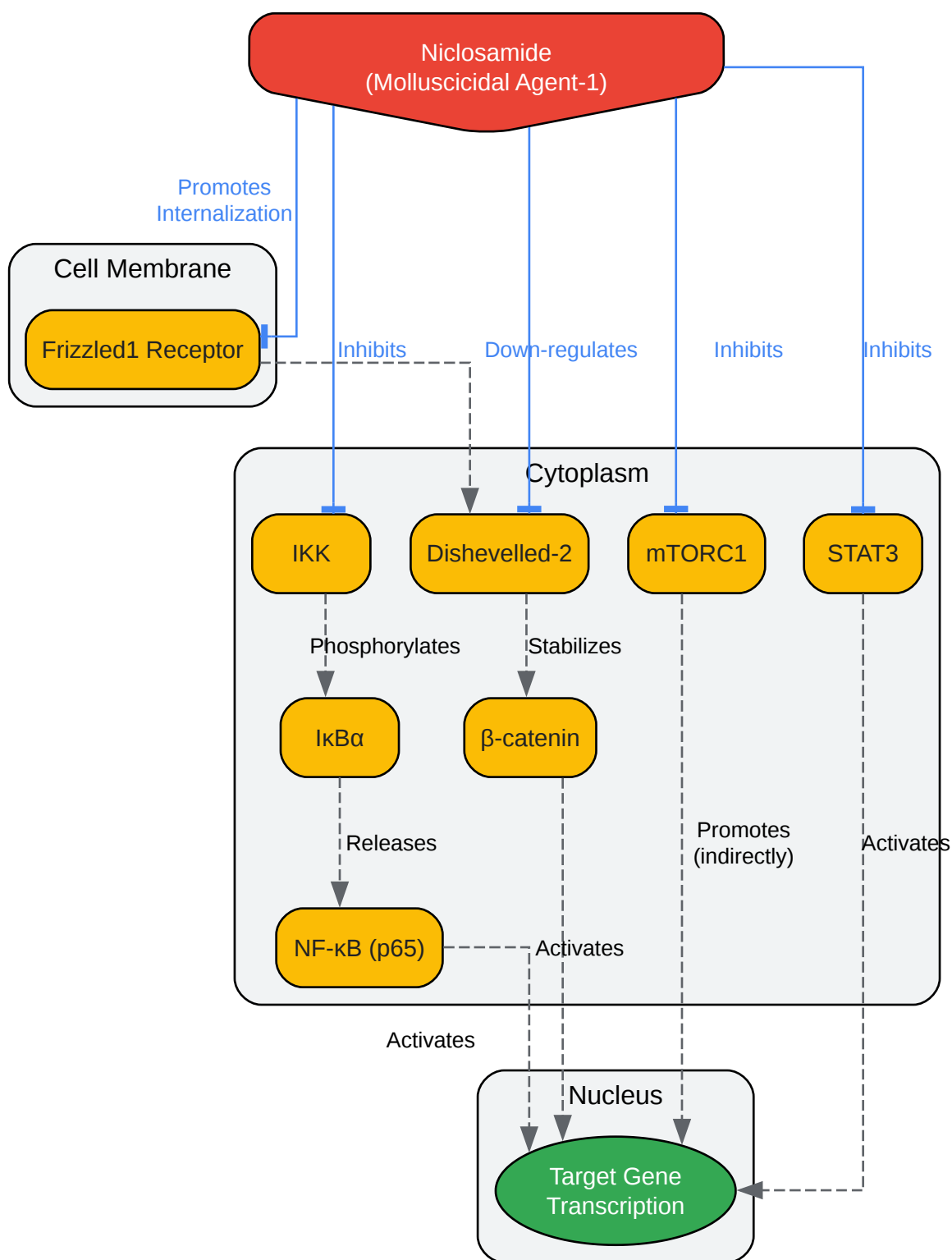
| [Residue Deposition](#) | ~3% in Meat | [Common Carp](#) | [Controlled conditions.](#) [\[\[9\]](#) |

Mechanism of Action & Signaling Pathways

Niclosamide's primary molluscicidal activity is attributed to its ability to uncouple mitochondrial oxidative phosphorylation, which inhibits the production of ATP[\[11\]](#). In recent years, research has revealed that Niclosamide also modulates multiple critical signaling pathways. This multi-targeted action is of significant interest to drug development professionals. The key pathways affected include:

- **Wnt/ β -catenin Pathway:** Niclosamide promotes the internalization of the Frizzled1 (FZD1) receptor and the degradation of the Dishevelled-2 (Dvl-2) protein, which inhibits the stabilization of β -catenin and subsequent gene transcription[\[11\]](#)[\[12\]](#).
- **NF- κ B Pathway:** It inhibits the NF- κ B signaling pathway by blocking the phosphorylation of I κ B α , which prevents the translocation of the p65 subunit to the nucleus[\[11\]](#).

- mTORC1 Pathway: Niclosamide has been shown to inhibit the mTOR Complex 1 (mTORC1) pathway[[11](#)][[13](#)][[14](#)].
- STAT3 Pathway: The drug also functions as a STAT3 inhibitor[[13](#)][[14](#)].



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Caption: Niclosamide inhibits multiple signaling pathways.

Experimental Protocols

Detailed methodologies for key experiments related to the application of Niclosamide in aquaculture are provided below.

Protocol 1: Determination of Molluscicidal Efficacy (LC50)

This protocol outlines the laboratory procedure for determining the concentration of Niclosamide that is lethal to 50% of a target snail population over a specified time.

Objective: To determine the LC50 value of Niclosamide for a target snail species.

Materials:

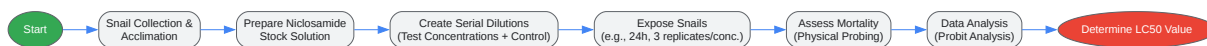
- Target snails (e.g., *Oncomelania hupensis*, *Cerithidea cingulata*)
- Analytical grade Niclosamide (e.g., Pestanal®, 99.9% pure)[6]
- Ethanol (for stock solution)
- Dechlorinated or source water
- Glass aquariums or beakers (e.g., 1L capacity)
- Pipettes and glassware for dilutions
- Aeration system (optional, depending on species and duration)
- Blunt probe for mortality assessment

Procedure:

- Snail Collection and Acclimation:
 - Collect adult snails from a consistent source[5].

- Acclimate the snails in laboratory conditions for at least one week in aerated, dechlorinated water, mimicking their natural environment.
- Preparation of Test Solutions:
 - Prepare a stock solution of Niclosamide by dissolving a precise weight in a small volume of ethanol (e.g., 1 ml)[6].
 - Perform serial dilutions of the stock solution with dechlorinated water to create a range of at least 5-6 test concentrations[6]. The concentration range should bracket the expected LC50 (e.g., 0.06 to 0.20 mg/L for sensitive snails).
 - Prepare a control group using only dechlorinated water (and an equivalent volume of ethanol if used in the test solutions)[6].
- Exposure:
 - Set up at least three replicates for each concentration and the control[6].
 - Place a predetermined number of snails (e.g., 5-10) into each test vessel containing the prepared solutions (e.g., 750 ml)[6].
 - Maintain the snails under controlled conditions (e.g., 25°C) for the duration of the test (typically 24, 48, or 96 hours)[5]. Do not feed the animals during the test.
- Mortality Assessment:
 - At the end of the exposure period (e.g., 24 hours), assess mortality[6].
 - Gently probe each snail with a blunt probe to check for withdrawal movements or operculum closure. Lack of response after a set observation period (e.g., 5 minutes) indicates death[6].
- Data Analysis:
 - Record the number of dead snails in each replicate for each concentration.
 - Calculate the mortality percentage for each concentration.

- Use Probit analysis to determine the LC50 value and its 95% confidence intervals[8].



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Caption: Workflow for LC50 determination of a molluscicide.

Protocol 2: Field Application for Pond Cleaning

This protocol describes the application of Niclosamide to eradicate snails and other unwanted organisms from aquaculture ponds before stocking with fish or shrimp.

Objective: To effectively clean an aquaculture pond of snails, snail eggs, and wild fish prior to stocking.

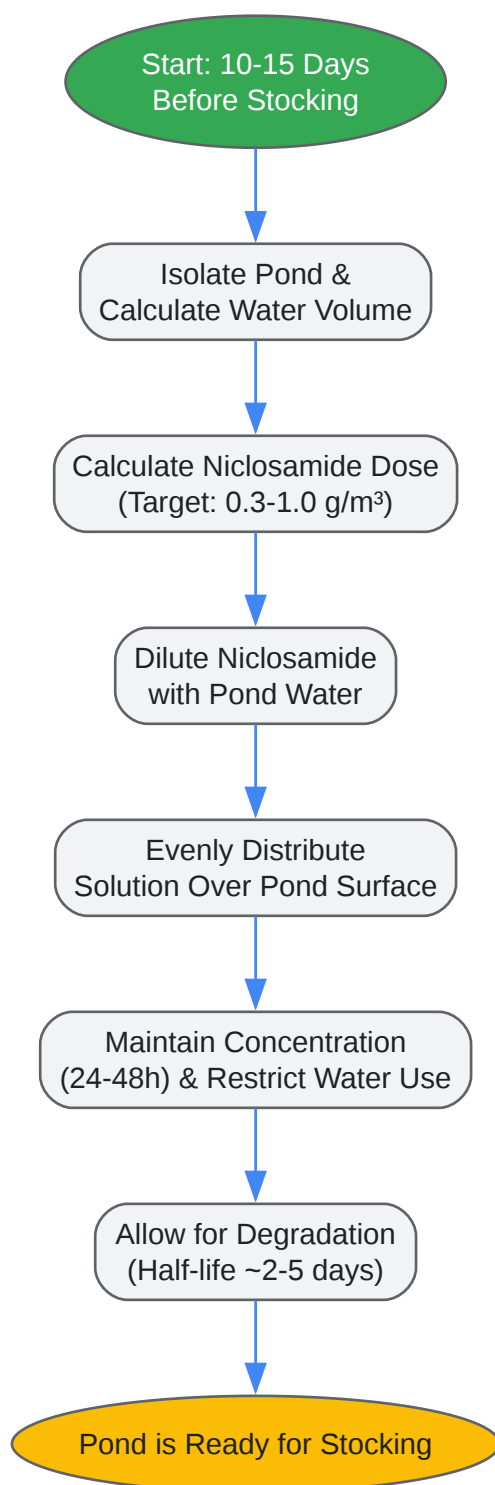
Materials:

- Niclosamide formulation (e.g., 70% Wettable Powder, 25% Emulsifiable Concentrate)[2][8]
- Protective gear (gloves, goggles, mask)
- Bucket or container for dilution
- Sprayer or boat for even distribution
- Water testing equipment (for pH, temperature)

Procedure:

- Pre-Application Preparation:
 - Schedule the application 10-15 days before stocking the pond with fish or shrimp fry[3].
 - Isolate the pond to prevent treated water from contaminating adjacent waterways or fish ponds[1].

- Measure the pond's surface area and average water depth to calculate the total water volume (m^3).
- Dosage Calculation:
 - Determine the target concentration. A final pond water concentration of 0.30-0.50 g/m^3 (0.30-0.50 ppm) is effective for killing snails, eggs, and wild fish[3]. A concentration of 1.0 g/m^3 (1.0 ppm) is also cited for snail control and is considered safe for subsequent stocking of Pacific white shrimp[5].
 - Calculate the total amount of Niclosamide product needed based on its active ingredient percentage and the pond volume.
 - Note: If the water temperature is below 20°C, the dosage may need to be slightly increased[3].
- Application:
 - Wear appropriate personal protective equipment.
 - Dilute the calculated amount of Niclosamide with pond water in a bucket to create a slurry or solution[3].
 - Distribute the diluted solution as evenly as possible over the entire pond surface. This can be done by splashing from the pond banks or using a sprayer from a boat for larger ponds[3].
- Post-Application Management:
 - Maintain the medicated water in the pond for at least 24-48 hours to ensure efficacy[3].
 - Prohibit the use of pond water for other purposes (e.g., irrigation, livestock) for a period of at least 24 hours to 15 days, depending on local regulations[1].
 - Niclosamide has a relatively short half-life in water[4][6]. The pond can typically be stocked with new fish or shrimp a few days after the waiting period, once the agent has degraded.



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Caption: Workflow for pond cleaning with Niclosamide.

Protocol 3: Residue Analysis in Fish Tissue via LC-MS/MS

This protocol provides a method for the extraction and quantitative analysis of Niclosamide residues in the edible tissues of fish.

Objective: To determine the concentration of Niclosamide residue in fish muscle tissue.

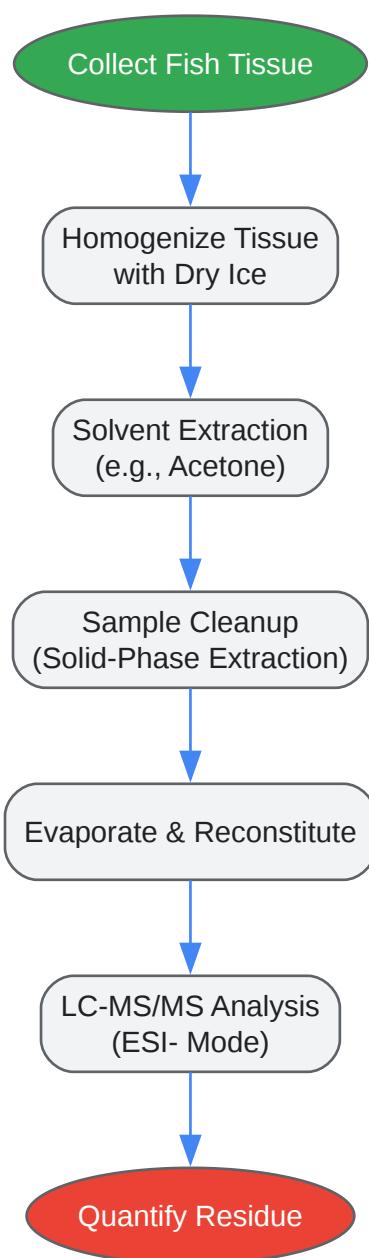
Materials:

- Fish tissue (muscle/fillet)
- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) system[9][10]
- Homogenizer (e.g., Robot-Coupe food processor)
- Centrifuge
- Solid-Phase Extraction (SPE) cartridges (e.g., C18 or HLB Prime)[15][16]
- Solvents: Acetone, Acetonitrile, Methanol, Formic Acid (HPLC grade)
- Dry ice[16]
- Vortex mixer and evaporator

Procedure:

- Sample Preparation and Homogenization:
 - Obtain an appropriate amount of edible tissue (e.g., 100-150 grams)[16].
 - Homogenize the tissue into a fine powder with dry ice using a food processor[16].
 - Allow the dry ice to sublime completely in a freezer for at least 12 hours[16].
- Extraction:
 - Weigh a precise amount of homogenized tissue (e.g., 2-5 g) into a centrifuge tube.

- Add an extraction solvent, such as acetone or acetonitrile[15]. Perform a series of extractions by vortexing, sonicating, and centrifuging the sample.
- Combine the supernatants from multiple extraction steps.
- Cleanup (Solid-Phase Extraction - SPE):
 - Condition a C18 SPE cartridge with methanol followed by purified water[15].
 - Load the extracted sample supernatant onto the cartridge.
 - Wash the cartridge to remove interferences (e.g., with a water/methanol mix).
 - Elute the Niclosamide from the cartridge with an appropriate solvent (e.g., methanol or acetonitrile).
 - Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a small volume of mobile phase for analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into the LC-MS/MS system.
 - Chromatography: Use a suitable C18 column with a gradient elution of mobile phases (e.g., water with formic acid and acetonitrile with formic acid).
 - Mass Spectrometry: Operate the mass spectrometer in negative electrospray ionization (ESI-) mode. Monitor for specific parent-daughter ion transitions for Niclosamide for accurate quantification.
 - Quantification: Create a calibration curve using certified standards of Niclosamide. Calculate the concentration in the tissue sample based on the calibration curve. The mean recoveries should fall within an acceptable range, typically 75-115%[9][10].



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Caption: Workflow for Niclosamide residue analysis in tissue.

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